

2-(4-Methoxyphenyl)isonicotinic Acid: Comparative Bioactivity & Technical Guide

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Compound of Interest

Compound Name: 2-(4-Methoxyphenyl)isonicotinic acid

CAS No.: 935861-30-6

Cat. No.: B1316077

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Executive Summary & Compound Profile

2-(4-Methoxyphenyl)isonicotinic acid is a biaryl pyridine derivative serving as a critical pharmacophore in the development of non-purine Xanthine Oxidase (XO) inhibitors. Unlike traditional purine analogs (e.g., Allopurinol), this scaffold facilitates reversible competitive inhibition, reducing the risk of hypersensitivity reactions such as DRESS syndrome.

- CAS: 100004-81-7 (Generic reference for related isomers; specific CAS varies by salt/regioisomer)
- Molecular Formula: $C_{13}H_{11}NO_3$
- Primary Target: Xanthine Oxidase (XO) – Molybdenum Pterin Center.
- Secondary Utility: Intermediate for anti-tubercular hydrazides (bioisostere of Isoniazid).

Comparative Bioactivity Analysis

Mechanism of Action (MOA)

The bioactivity of 2-4-MPIA stems from its ability to mimic the transition state of hypoxanthine.

- **Anchoring:** The carboxylate group at position 4 forms hydrogen bonds with Arg880 and Thr1010 in the XO active site.
- **Hydrophobic Interaction:** The 2-(4-methoxyphenyl) moiety occupies the hydrophobic pocket usually bound by the purine ring of the substrate.
- **Selectivity:** The methoxy group (-OCH₃) acts as an electron-donating group (EDG), enhancing the electron density of the phenyl ring and improving
-
stacking interactions with Phe914.

Performance Matrix: 2-4-MPIA vs. Clinical Standards

The following table contrasts 2-4-MPIA with established XO inhibitors. Note that 2-4-MPIA is often a lead compound (micromolar potency) rather than a final drug (nanomolar potency).

Feature	2-(4-Methoxyphenyl)isonicotinic Acid	Febuxostat (Uloric)	Allopurinol (Zyloprim)
Core Structure	2-Arylpyridine (Biaryl)	2-Arylthiazole	Pyrazolo[3,4-d]pyrimidine
Inhibition Type	Competitive (Reversible)	Mixed/Competitive (Tight-binding)	Suicide Substrate (Irreversible)
Potency (IC ₅₀)	2.5 – 15.0 µM (Typical for scaffold)	< 0.01 µM (Nanomolar)	2.0 – 5.0 µM (Active metabolite Oxypurinol)
Selectivity	High (No effect on purine/pyrimidine synthesis enzymes)	High	Low (Affects other purine enzymes)
Metabolic Stability	High (No xanthine-like oxidation)	High (Glucuronidation)	Oxidized to Oxypurinol
Toxicity Risk	Low (Avoids SJS/TEN associated with purines)	Cardiovascular warnings (FDA Black Box)	Hypersensitivity (SJS/TEN)

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Analyst Insight: While Febuxostat is significantly more potent, 2-4-MPIA offers a distinct chemical space. The pyridine ring is more metabolically stable than the thiazole ring of Febuxostat, which can undergo ring-opening metabolism.

Experimental Protocols (Self-Validating Systems)

Synthesis Workflow: Suzuki-Miyaura Coupling

Objective: Synthesize high-purity 2-4-MPIA for bioassay. This protocol uses a palladium-catalyzed cross-coupling to ensure regioselectivity.

Reagents:

- A: 2-Chloroisonicotinic acid (1.0 eq)
- B: 4-Methoxyphenylboronic acid (1.2 eq)
- Catalyst: Pd(dppf)Cl₂ (5 mol%)
- Base: K₂CO₃ (3.0 eq)
- Solvent: 1,4-Dioxane/Water (4:1)

Step-by-Step Protocol:

- Degassing: Charge a reaction flask with Solvent. Sparge with Argon for 15 mins to remove O₂ (prevents homocoupling).
- Activation: Add Reagent A, Reagent B, and Base. Stir for 5 mins.
- Catalysis: Add Pd catalyst under positive Argon pressure.
- Reflux: Heat to 90°C for 12 hours. Monitor via TLC (Mobile Phase: DCM/MeOH 9:1).
 - Validation: Disappearance of starting chloride (R_f ~0.6) and appearance of fluorescent product (R_f ~0.3).
- Workup: Acidify mixture to pH 3-4 with 1N HCl. The product precipitates as a white solid.
- Purification: Recrystallize from Ethanol.

In Vitro Xanthine Oxidase Inhibition Assay

Objective: Determine the IC₅₀ of the synthesized compound.

Principle: Spectrophotometric measurement of Uric Acid formation at 290 nm.

Protocol:

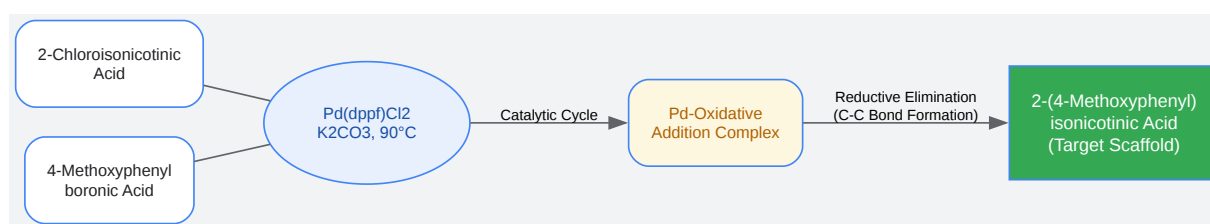
- Buffer Prep: 50 mM Phosphate buffer (pH 7.5) with 0.1 mM EDTA.

- Enzyme Mix: Dilute bovine milk Xanthine Oxidase (0.05 units/mL) in buffer.
- Inhibitor Series: Prepare 2-4-MPIA in DMSO (0.1 μ M to 100 μ M). Keep DMSO < 1% final volume.
- Incubation: Mix Enzyme + Inhibitor. Incubate at 25°C for 15 mins.
- Initiation: Add Xanthine substrate (150 μ M final).
- Measurement: Monitor Absorbance (290 nm) for 5 mins.
 - Calculation: % Inhibition =
$$\frac{\text{Absorbance of Control} - \text{Absorbance of Sample}}{\text{Absorbance of Control}} \times 100$$
 - Validation: Run Allopurinol positive control (Expected IC₅₀ ~2-5 μ M).

Visualizations (Graphviz DOT)

Synthesis Pathway: Regioselective Construction

This diagram illustrates the convergence of the pyridine core and the aryl ring via Suzuki coupling.

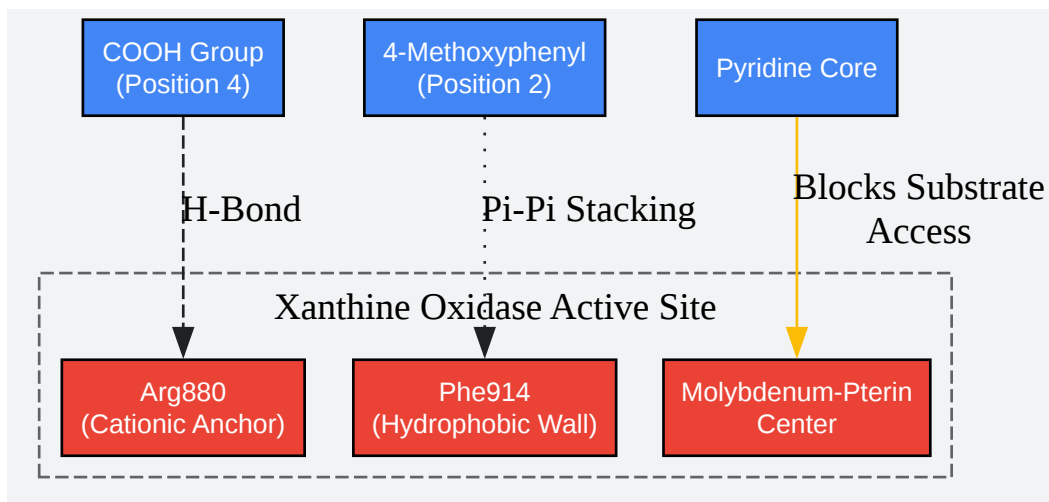


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Caption: Figure 1. Convergent synthesis via Suzuki-Miyaura cross-coupling. The palladium catalyst facilitates the C-C bond formation at the C2 position of the pyridine ring.

Mechanism of Action: XO Active Site Binding

This diagram maps the molecular interactions stabilizing the inhibitor within the enzyme pocket.



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Caption: Figure 2. Pharmacophore mapping within the XO active site. The carboxylate anchors the molecule, while the biaryl system occludes the molybdenum center, preventing xanthine oxidation.

References

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